Technical Guide: Long-Term Storage & Stability of Glu(OBzl)-OMe HCl[1]

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Compound of Interest

Compound Name:	*Glu(OBzl)-OMe*
CAS No.:	*57584-59-5*
Cat. No.:	*B1360886*

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Executive Summary

Glu(OBzl)-OMe HCl (CAS: 41089-47-8) is a critical diester intermediate in peptide synthesis.[1] Its stability is governed by a "kinetic trap": it is stable only when the

-amine is protonated (salt form) and the environment is anhydrous.[1]

The Stability Triad:

- Protonation: The amine must remain as the hydrochloride salt (

) to prevent nucleophilic attack.[1]
- Desiccation: Moisture triggers ester hydrolysis and facilitates salt dissociation.[1]
- Temperature: Storage at -20°C reduces the rate of spontaneous intramolecular cyclization.[1]

Critical Warning: Upon neutralization (pH > 7) or exposure to moisture, this compound undergoes rapid intramolecular cyclization to form Pyroglutamate (pGlu), rendering it useless for peptide coupling.[1]

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Chemical Profile & Identity

Before establishing a storage protocol, verify the material identity against these specifications to ensure you are managing the correct salt form.

Parameter	Specification
Chemical Name	L-Glutamic acid 5-benzyl 1-methyl ester hydrochloride
Common Notation	H-Glu(OBzl)-OMe HCl
CAS Number	41089-47-8
Molecular Formula	
Molecular Weight	287.75 g/mol
Physical Form	White to off-white crystalline powder
Hygroscopicity	High (Deliquescent in high humidity)
Solubility	Soluble in Water, Methanol, DMSO; Insoluble in Ether

Degradation Mechanisms (The "Why")

Understanding the causality of degradation allows for better handling.[1] The two primary failure modes are Cyclization (Pyroglutamate formation) and Hydrolysis.[1]

The Cyclization Trap (Pyroglutamate)

This is the most rapid and irreversible degradation pathway.[1]

- Mechanism: If the

  -amine is deprotonated (Free Base), it acts as a nucleophile.[1] It attacks the

  -benzyl ester (OBzl), forming a 5-membered lactam ring (Pyroglutamate) and expelling benzyl alcohol.[1]

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- Trigger: Neutralization (pH > 7) or dissolving in non-acidic protic solvents for extended periods.[1]
- Result: The peptide coupling site (

  -amine) is lost; the molecule becomes inert to coupling.[1]

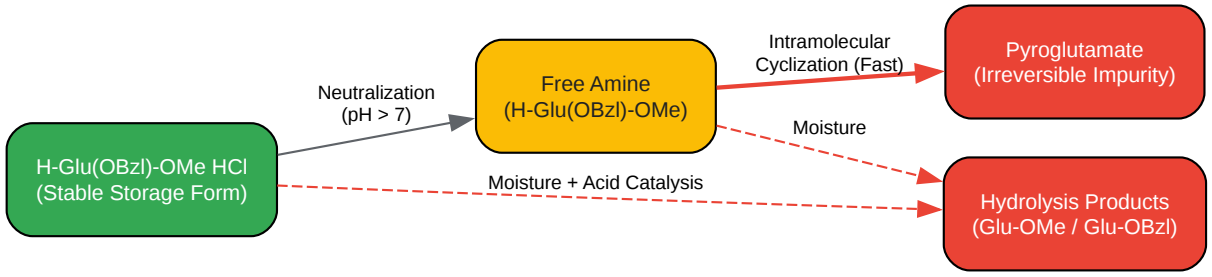
Ester Hydrolysis[1]

- Mechanism: Water attacks either the Methyl (OMe) or Benzyl (OBzl) ester.[1]
- Trigger: Moisture ingress during storage.[1] The HCl salt itself creates an acidic micro-environment (

) when wet, which catalyzes this hydrolysis.[1]

Pathway Visualization

The following diagram illustrates the stability logic and failure points.



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Figure 1: Degradation pathways of **Glu(OBzl)-OMe**.[1] The green node represents the only stable state.[1] Red paths indicate irreversible product loss.

Storage & Handling Protocol (The "How")

This protocol is designed to be a self-validating system. If the material clumps, it has failed the "Moisture Exclusion" check.[1]

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Long-Term Storage Conditions (Shelf Life > 1 Year)

Variable	Requirement	Rationale
Temperature	-20°C (± 5°C)	Slows kinetic rate of hydrolysis and spontaneous cyclization.[1]
Atmosphere	Inert Gas (Argon/Nitrogen)	Displaces humid air; prevents oxidation of the benzyl group (minor risk) and moisture ingress (major risk).[1]
Container	Amber Glass with Teflon Liner	Amber glass blocks UV; Teflon (PTFE) liner prevents plasticizer leaching and ensures a tight seal.[1]
Desiccant	Silica Gel or P2O5	Secondary defense against moisture permeation through the cap.[1]

Handling Workflow (Critical)

Step 1: Equilibration

- Never open a cold bottle directly in the lab.[1]
- Allow the container to warm to Room Temperature (20-25°C) inside a desiccator for at least 30-60 minutes.
- Why? Opening a cold bottle causes immediate condensation of atmospheric moisture onto the powder, initiating acid-catalyzed hydrolysis.[1]

Step 2: Weighing

- Work quickly. Do not leave the container open.
- Use a dry spatula.[1]

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- Flush the headspace with Nitrogen/Argon before resealing.[1]

Step 3: Dissolution

- Prepare solutions immediately before use.
- Avoid dissolving in basic buffers (e.g., Carbonate, Phosphate pH 8) until the exact moment of coupling.[1]
- If using DIPEA/TEA (base) for coupling, add it last, only when the electrophile (activated amino acid) is present.[1]

Quality Control & Re-Validation

Perform these checks if the material is older than 6 months or has been exposed to moisture.[1]

Visual Inspection (First Pass)[1]

- Pass: Free-flowing white crystals/powder.[1][2]
- Fail: Clumping, sticky texture, or yellow discoloration (indicates hydrolysis or oxidation).[1]

Thin Layer Chromatography (TLC)

A quick qualitative check for Pyroglutamate formation.

- Stationary Phase: Silica Gel 60 F254.[1]
- Mobile Phase: Chloroform : Methanol : Acetic Acid (90:8:2).[1]
- Visualization: UV (254 nm) and Ninhydrin stain.[1]
- Interpretation:
  - **Glu(OBzl)-OMe**: Strong Ninhydrin positive (Purple/Red spot).[1]
  - Pyroglutamate: Ninhydrin negative (or very faint yellow), but UV active due to Benzyl group.[1]

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- Benzyl Alcohol (Degradant): UV active, high Rf, Ninhydrin negative.[1]

HPLC Assessment (Quantitative)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax 300SB-C18).[1]
- Gradient: 5% to 95% Acetonitrile in Water (+0.1% TFA).[1]
- Detection: 214 nm (Amide/Peptide bond) and 254 nm (Benzyl group).[1]
- Criteria: Purity > 98%. Look for a peak shift corresponding to the loss of the methyl group (hydrolysis) or shift in retention time due to cyclization.[1]

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